

Preparing Stock Solutions of SU16f in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: SU16f

Cat. No.: B8803621

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Abstract

This document provides a comprehensive guide for the preparation, handling, and storage of stock solutions of **SU16f**, a potent and selective inhibitor of the Platelet-Derived Growth Factor Receptor β (PDGFR β).^{[1][2]} Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results. This application note includes detailed protocols, quantitative data, and safety precautions for working with **SU16f** and dimethyl sulfoxide (DMSO).

Introduction to SU16f

SU16f is a small molecule inhibitor that selectively targets the tyrosine kinase activity of PDGFR β . PDGFR β signaling plays a crucial role in various cellular processes, including cell growth, proliferation, and migration.^{[3][4]} Dysregulation of the PDGFR β pathway is implicated in several diseases, making **SU16f** a valuable tool for research in oncology, fibrosis, and other related fields. Given its hydrophobic nature, **SU16f** is most commonly dissolved in DMSO to create concentrated stock solutions for in vitro and in vivo studies.

Quantitative Data for SU16f

A summary of the key quantitative data for **SU16f** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	386.44 g/mol	[5]
Formula	C ₂₄ H ₂₂ N ₂ O ₃	[1][5]
Appearance	Red-brown solid	
Purity	≥98%	[1]
Solubility in DMSO	≥ 25 mg/mL (approx. 64.7 mM)	[2]
Recommended Powder Storage	-20°C for up to 3 years	[2]
Recommended Stock Solution Storage	-80°C for up to 1 year	[2]

Experimental Protocol: Preparing a 10 mM SU16f Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SU16f** in DMSO. This concentration is a common starting point for serial dilutions to achieve desired working concentrations for various assays.

Materials:

- **SU16f** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer

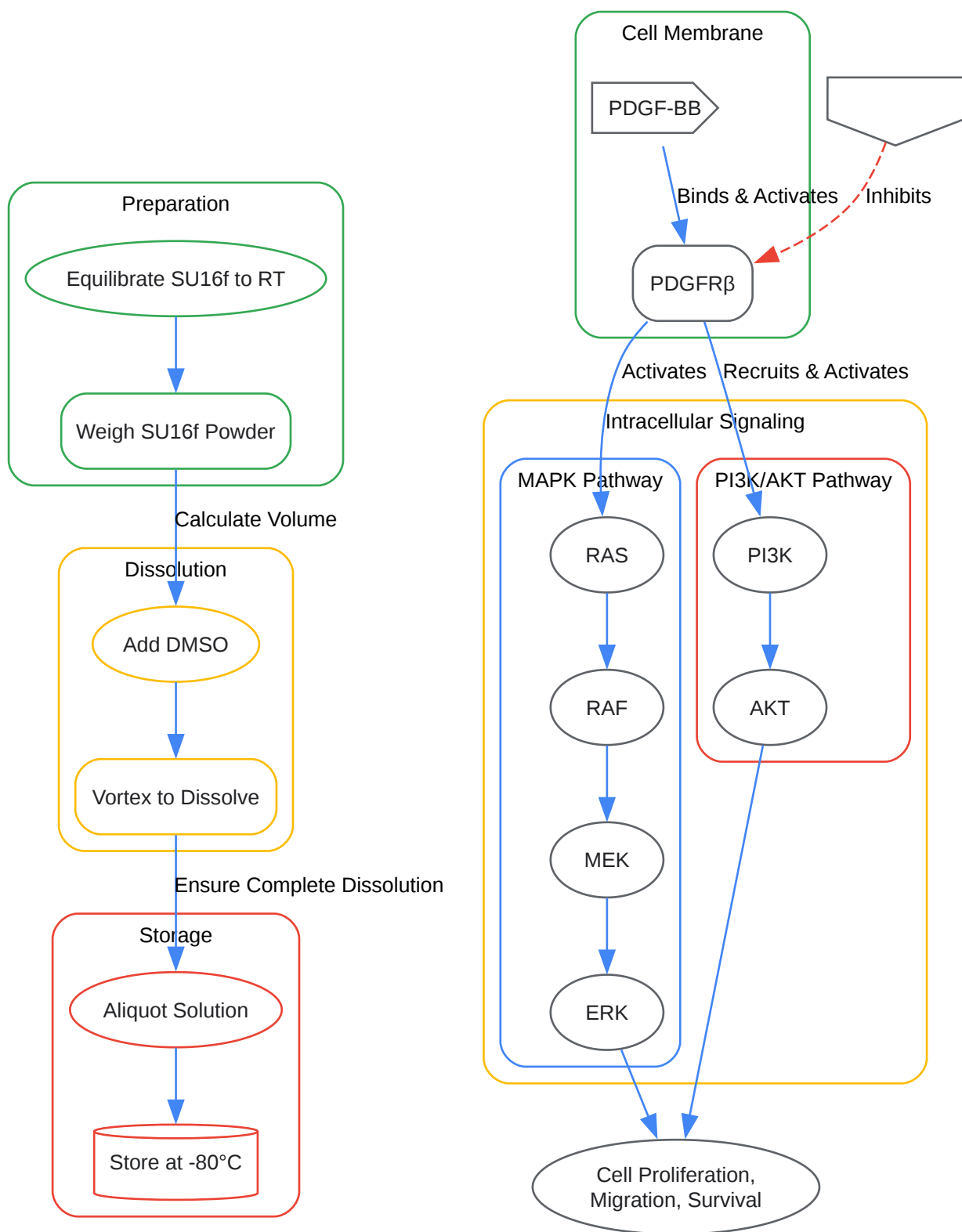
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Procedure:

- Pre-weighing Preparation: Before opening the **SU16f** vial, allow it to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the powder, which can affect its stability.
- Weighing **SU16f**: Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh the desired amount of **SU16f** powder into the tube. To prepare 1 mL of a 10 mM stock solution, you will need 3.86 mg of **SU16f**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 386.44 \text{ g/mol} = 0.00386 \text{ g} = 3.86 \text{ mg}$
- Adding DMSO: Using a calibrated micropipette, add the calculated volume of DMSO to the microcentrifuge tube containing the **SU16f** powder. For 3.86 mg of **SU16f**, add 1 mL of DMSO to achieve a 10 mM concentration.
- Dissolution: Close the tube tightly and vortex the solution for 1-2 minutes until the **SU16f** powder is completely dissolved. Visually inspect the solution against a light source to ensure there are no visible particles. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber or opaque microcentrifuge tubes. Store the aliquots at -80°C for long-term storage (up to one year).^[2] For short-term use, a working aliquot can be stored at -20°C for a few weeks.
- Labeling: Clearly label all aliquots with the compound name (**SU16f**), concentration (10 mM in DMSO), preparation date, and your initials.

Visualizing the Experimental Workflow and Signaling Pathway

Diagram 1: Experimental Workflow for **SU16f** Stock Solution Preparation



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